

Application Notes and Protocols for Englitazone in ob/ob Mice

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Compound of Interest

Compound Name: *Englitazone*

Cat. No.: *B035078*

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These application notes provide a comprehensive overview of the dosage, administration, and physiological effects of **Englitazone** in ob/ob mice, a model for obesity and non-insulin-dependent diabetes mellitus (NIDDM). The protocols are based on established research to guide scientists and researchers in designing and conducting similar experiments.

Data Presentation

The following tables summarize the quantitative data from studies administering **Englitazone** to ob/ob mice.

Table 1: Dose-Dependent Effects of **Englitazone** on Plasma Glucose and Insulin in ob/ob Mice

Dosage (mg/kg/day)	Treatment Duration	Plasma Glucose (mM)	Plasma Insulin (nM)
5	4 days	Dose-dependent lowering	Dose-dependent lowering
10	4 days	Significantly lower than vehicle	Significantly lower than vehicle
50	4 days	Maximally effective dose	Significantly lower than vehicle
50	11 days	14.0 ± 1.9 (from 22.2 ± 1.4)[1][2][3]	1.64 ± 0.60 (from 7.57 ± 0.67)[1][2][3]
Vehicle Control	11 days	22.2 ± 1.4[1][2][3]	7.57 ± 0.67[1][2][3]

Note: The ED50 of **Englitazone** in ob/ob mice was approximately 8 mg/kg.[2]

Table 2: Effects of **Englitazone** (50 mg/kg for 11 days) on Other Plasma Parameters in ob/ob Mice[1][2][3]

Parameter	Before Treatment (Mean ± SEM)	After Treatment (Mean ± SEM)
Nonesterified Fatty Acids (μM)	1813 ± 86	914 ± 88
Glycerol (mM)	9.20 ± 0.98	4.94 ± 0.03
Triglycerides (g/L)	1.99 ± 0.25	1.03 ± 0.11
Cholesterol (mM)	6.27 ± 0.96	3.87 ± 0.57

Experimental Protocols

Animal Model and Housing

- Animal Model: Male C57BL/6J-ob/ob mice and their lean littermates are used. These mice are a model for obesity and NIDDM due to a genetic deficiency in leptin.[4][5]

- Housing: Mice should be housed in a standard specific pathogen-free environment with a controlled temperature ($22 \pm 2^{\circ}\text{C}$) and a 12-hour light/dark cycle.[6] They should have free access to standard laboratory chow and water.

Englitazone Administration

- Preparation: **Englitazone** (racemic CP 68722) is suspended in a suitable vehicle, such as 2% (v/v) Tween 80.[7]
- Route of Administration: The drug is administered via oral gavage.[2][7]
- Dosage: Dosages ranging from 5 to 50 mg/kg of body weight per day have been shown to be effective.[1][2][3] A dose of 50 mg/kg is considered maximally effective.[2]
- Treatment Duration: Studies have been conducted with treatment durations of 4 and 11 days.[1][2]

Blood Sample Collection and Analysis

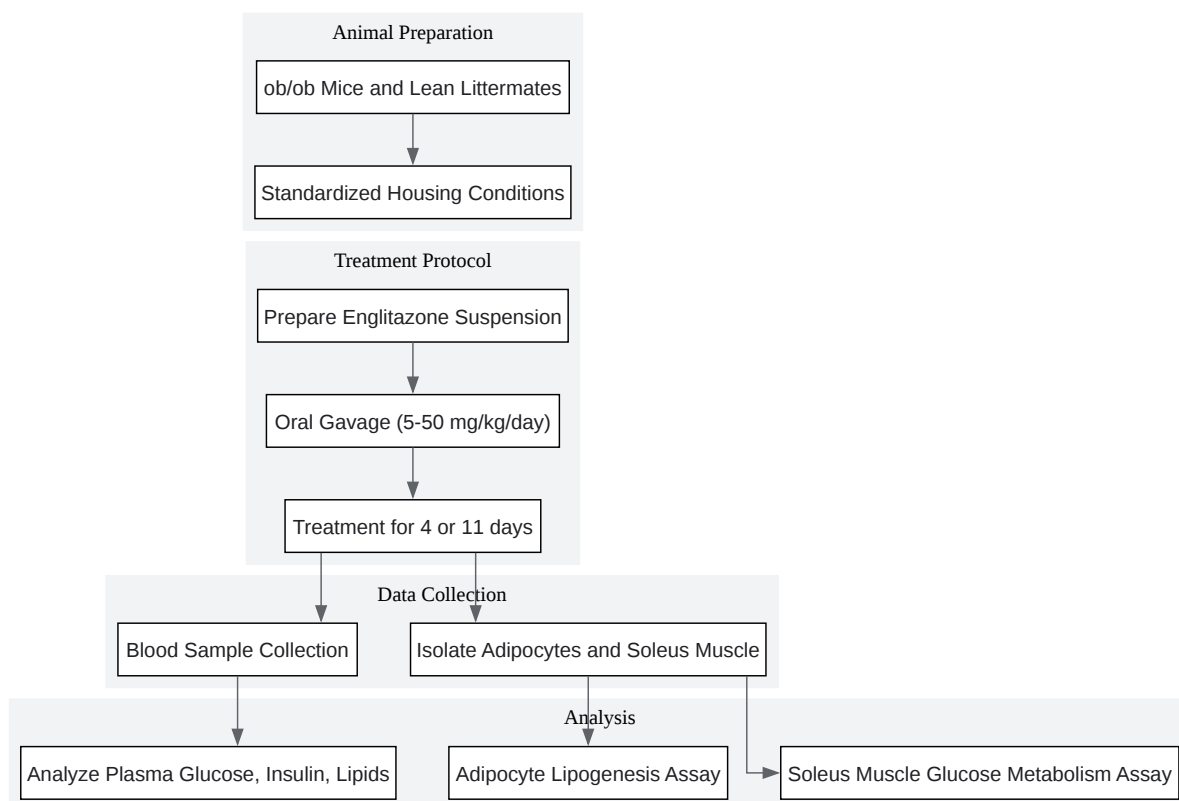
- Collection: Blood samples can be collected from the tail vein. For terminal studies, blood can be collected via cardiac puncture. Samples should be collected in tubes containing an anticoagulant like Na₂-EDTA.[7]
- Plasma Separation: Plasma is separated by centrifugation for analysis of various parameters.
- Biochemical Analysis:
 - Plasma Glucose: Measured using a standard glucose analyzer.
 - Plasma Insulin: Determined by radioimmunoassay.
 - Other Parameters: Nonesterified fatty acids, glycerol, triglycerides, and cholesterol can be measured using standard enzymatic assay kits.

In Vitro and Ex Vivo Assays

- Adipocyte Lipogenesis:

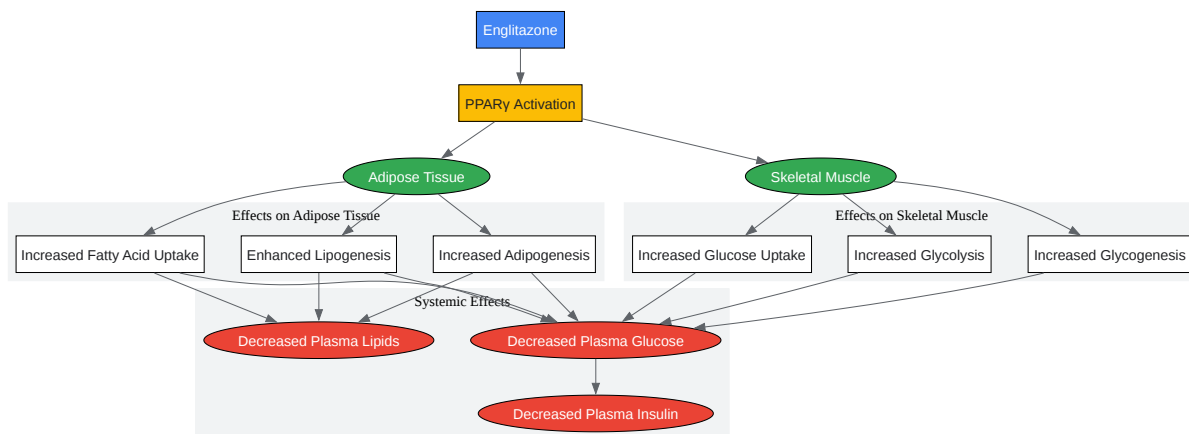
- Isolate adipocytes from the epididymal fat pads of treated and control ob/ob mice.
- Incubate the isolated adipocytes with radiolabeled glucose (e.g., [3-³H]glucose).
- Measure the incorporation of radioactivity into lipids to determine the rate of lipogenesis. Basal and insulin-stimulated lipogenesis can be assessed.[\[1\]](#)
- Soleus Muscle Glucose Metabolism:
 - Isolate soleus muscles from treated and control ob/ob mice.
 - Incubate the muscles in buffer containing radiolabeled glucose (e.g., [3-³H]glucose for glycolysis and glycogenesis, [1-¹⁴C]glucose for glucose oxidation).[\[1\]](#)
 - Incubations are performed at 37°C for 60 minutes in the absence and presence of insulin (e.g., 10 nM).[\[2\]](#)
 - Measure the production of radiolabeled lactate, glycogen, and CO₂ to assess glycolysis, glycogenesis, and glucose oxidation, respectively.

Visualizations



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Fig. 1: Experimental workflow for **Englitazone** studies in ob/ob mice.



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Fig. 2: Proposed mechanism of **Englitazone** action.

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